

# "alternative names for chromic acid, potassium zinc salt"

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## Compound of Interest

Compound Name: *Chromic acid, potassium zinc salt*

CAS No.: *41189-36-0*

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## A Technical Guide to Potassium Zinc Chromate Compounds

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical species referred to as "**chromic acid, potassium zinc salt**." This term typically encompasses a class of inorganic pigments more precisely identified as potassium zinc chromates. These compounds, historically known for their utility as corrosion inhibitors and pigments, are of significant interest due to the chemical properties and biological effects of hexavalent chromium. This document details their alternative names, chemical identifiers, physicochemical properties, synthesis and analysis protocols, and the toxicological mechanism of the chromate ion.

## Nomenclature and Chemical Identification

The designation "**chromic acid, potassium zinc salt**" is a general descriptor for a group of complex substances rather than a single, defined compound. These are often commercially

known as "Zinc Yellow" or "Chrome Yellow." The exact composition can vary, leading to different chemical formulas and CAS numbers.

## Alternative Names and Synonyms

The following is a list of common alternative names and synonyms for potassium zinc chromate compounds:

- Zinc Potassium Chromate
- Potassium Zinc Chromate Hydroxide
- Zinc Yellow
- Buttercup Yellow
- Citron Yellow
- Chromium Potassium Zinc Oxide
- Potassium hydroxyoctaoxodizincatedichromate(1-)
- Chromic acid ( $\text{H}_2\text{CrO}_4$ ), potassium zinc salt

## Chemical Identification

Different formulations and crystalline structures of potassium zinc chromate are identified by distinct CAS numbers and molecular formulas. The table below summarizes the key identifiers for the most common variants.

| Chemical Name                        | Molecular Formula                                                  | CAS Number   |
|--------------------------------------|--------------------------------------------------------------------|--------------|
| Zinc potassium chromate              | $\text{CrH}_3\text{KOZn}$                                          | 37224-57-0   |
| Potassium zinc chromate<br>(2:1:2)   | $\text{Cr}_2\text{K}_2\text{O}_8\text{Zn}$                         | 63020-43-9   |
| Zinc potassium chromate              | $\text{Cr}_2\text{-H-O}_9\text{-Zn}_2\text{.K}$                    | 11103-86-9   |
| Potassium zinc chromate<br>(4:1:3)   | $\text{Cr}_3\text{K}_4\text{O}_{12}\text{Zn}$                      | 73210-88-5   |
| Chromic acid, potassium zinc<br>salt | Not specified                                                      | 41189-36-0   |
| Zinc Yellow                          | $\text{K}_2\text{O}\cdot 4\text{ZnCrO}_4\cdot 3\text{H}_2\text{O}$ | Not assigned |
| Basic Zinc Chromate                  | $\text{ZnCrO}_4\cdot \text{Zn(OH)}_2$                              | Not assigned |

## Physicochemical Properties

The quantitative data available for potassium zinc chromate compounds are presented below. These properties can vary depending on the specific composition and manufacturing process.

| Property            | Value                                                                     | Citation(s) |
|---------------------|---------------------------------------------------------------------------|-------------|
| Physical State      | Greenish-yellow odorless solid/powder.                                    | [1][2][3]   |
| Molecular Weight    | Varies with composition (e.g., 175.5 g/mol , 375.6 g/mol , 418.9 g/mol ). | [4][5][6]   |
| Density             | 3.40 to 3.60 g/cm <sup>3</sup> .                                          | [1][6]      |
| Melting Point       | Decomposes at approximately 500 °C.                                       | [1][6]      |
| Solubility in Water | Less than 1 mg/mL at 20 °C (sparingly soluble).                           | [1][3]      |
| Solubility in other | Soluble in acids and alkalis.                                             | [2]         |
| pH                  | Approximately 7.5 in solution.                                            | [1][3]      |
| Autoignition Temp.  | 400 °C (layer); 580 °C (cloud) for Basic potassium zinc chromate.         | [1][3]      |

## Experimental Protocols

### Synthesis of Zinc Yellow Pigment (Potassium Zinc Chromate)

The synthesis of zinc yellow pigments is typically achieved through precipitation reactions. Below are representative protocols derived from the literature.[2][3][7][8]

#### Method 1: Precipitation from Soluble Salts[8]

This method involves the reaction of soluble zinc, chromate, and potassium salts in an aqueous solution.

- Reactants:
  - Zinc Sulfate (ZnSO<sub>4</sub>) or Zinc Chloride (ZnCl<sub>2</sub>) solution (0.5 M)

- Sodium Chromate ( $\text{Na}_2\text{CrO}_4$ ) or Potassium Chromate ( $\text{K}_2\text{CrO}_4$ ) solution (0.5 M)
- Sodium Hydroxide ( $\text{NaOH}$ ) solution (6 M)
- Procedure:
  - In a beaker, add 5 mL of a 0.5 M solution of sodium or potassium chromate.
  - To this, add 5 mL of a 0.5 M solution of zinc sulfate or zinc chloride and stir the mixture. A yellow-orange precipitate will form.
  - Test the pH of the solution. Add 6 M  $\text{NaOH}$  dropwise while stirring until the solution becomes basic. The color of the precipitate will change to a bright yellow.
  - The resulting solid is basic zinc chromate.
  - Filter the precipitate using gravity or vacuum filtration.
  - Wash the precipitate with distilled water to remove soluble impurities.
  - Dry the pigment on the filter paper at room temperature or in a desiccator.

#### Method 2: Reaction with Zinc Oxide<sup>[6]</sup>

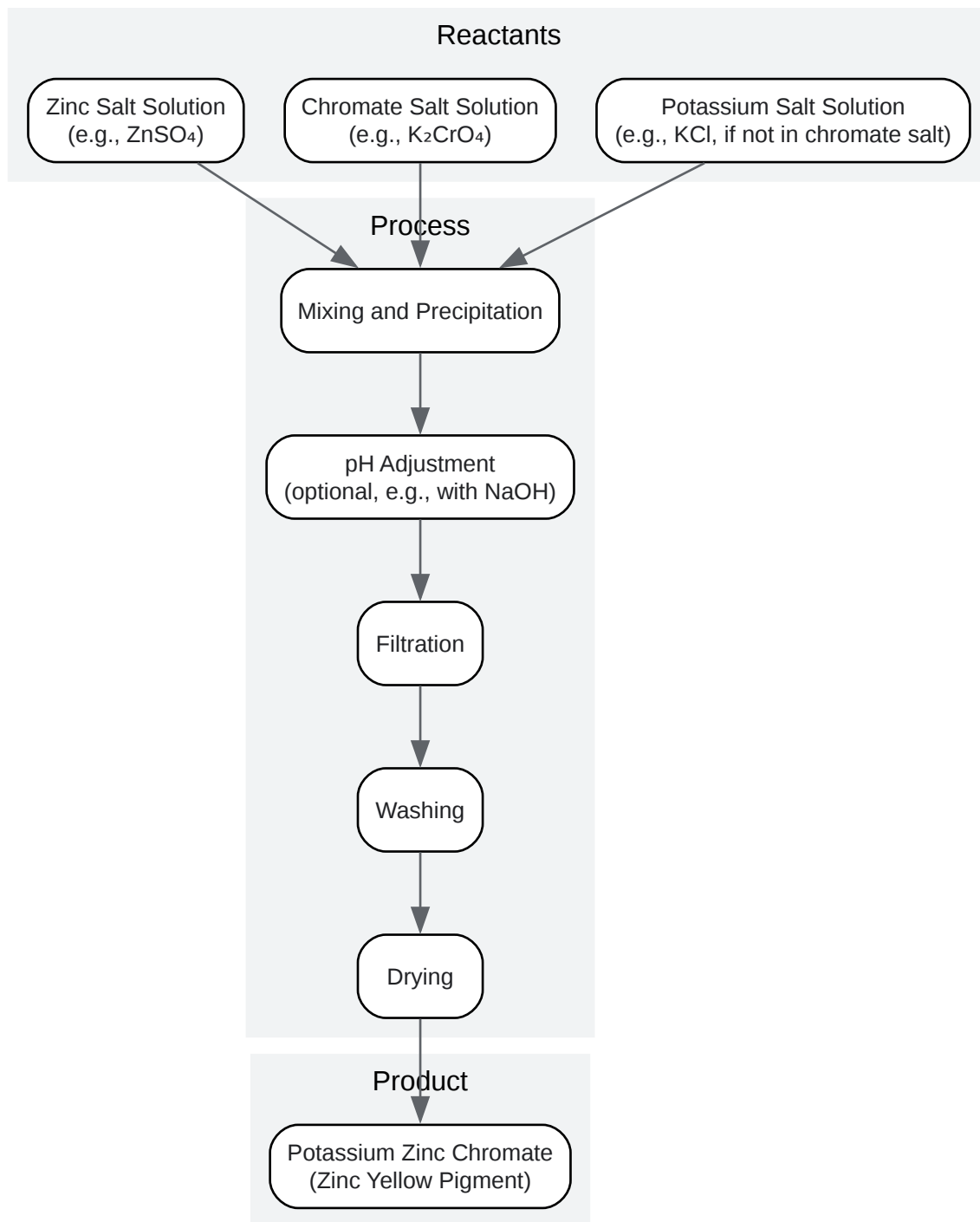
This industrial method involves the reaction of zinc oxide with a dichromate solution.

- Reactants:
  - Zinc Oxide ( $\text{ZnO}$ )
  - Sodium Dichromate ( $\text{Na}_2\text{Cr}_2\text{O}_7$ ) solution
  - Potassium Chloride ( $\text{KCl}$ ) solution
- Procedure:
  - Prepare a slurry of zinc oxide in water.
  - Separately, prepare solutions of sodium dichromate and potassium chloride.

- The zinc oxide slurry is reacted with the sodium dichromate and potassium chloride solutions under controlled temperature and pH.
- The precipitated potassium zinc chromate is then filtered, washed, and dried.

The following diagram illustrates a generalized workflow for the synthesis of potassium zinc chromate via precipitation.

## Synthesis Workflow for Potassium Zinc Chromate



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Caption: Generalized workflow for the synthesis of potassium zinc chromate.

## Analytical Methods for Hexavalent Chromium in Pigments

The analysis of potassium zinc chromate often focuses on quantifying the hexavalent chromium content due to its toxicological significance. Standardized methods from organizations like ASTM and NIOSH are available.

### NIOSH Method 7600 (Visible Absorption Spectrophotometry)[9]

This method is used for the determination of hexavalent chromium.

- Principle: The sample is collected on a filter, extracted, and the hexavalent chromium is reacted with 1,5-diphenylcarbazide in an acidic solution to form a colored complex. The absorbance of this complex is measured at 540 nm.
- Sampling: Airborne particles are collected on a PVC filter.
- Extraction: The filter is extracted with a solution of 2% NaOH and 3% Na<sub>2</sub>CO<sub>3</sub>.
- Analysis:
  - An aliquot of the extract is acidified with sulfuric acid.
  - Diphenylcarbazide solution is added, and the solution is diluted to a known volume.
  - The absorbance is measured at 540 nm using a spectrophotometer.
  - The concentration is determined by comparison with a calibration curve prepared from potassium chromate standards.

### ASTM D5281 (Ion Chromatography)

This standard test method provides a procedure for the collection and analysis of airborne hexavalent chromium.

- Principle: The sample is collected on a filter and extracted. The extract is then analyzed by ion chromatography with a post-column reactor and a UV-Vis detector.

- Sampling and Extraction: Similar to the NIOSH method.
- Analysis:
  - The extracted sample is injected into an ion chromatograph.
  - Hexavalent chromium, as the chromate ion, is separated from other anions on an anion-exchange column.
  - After separation, the chromate reacts with a diphenylcarbazide solution in a post-column reactor to form the colored complex.
  - The complex is detected by a UV-Vis detector at 540 nm.

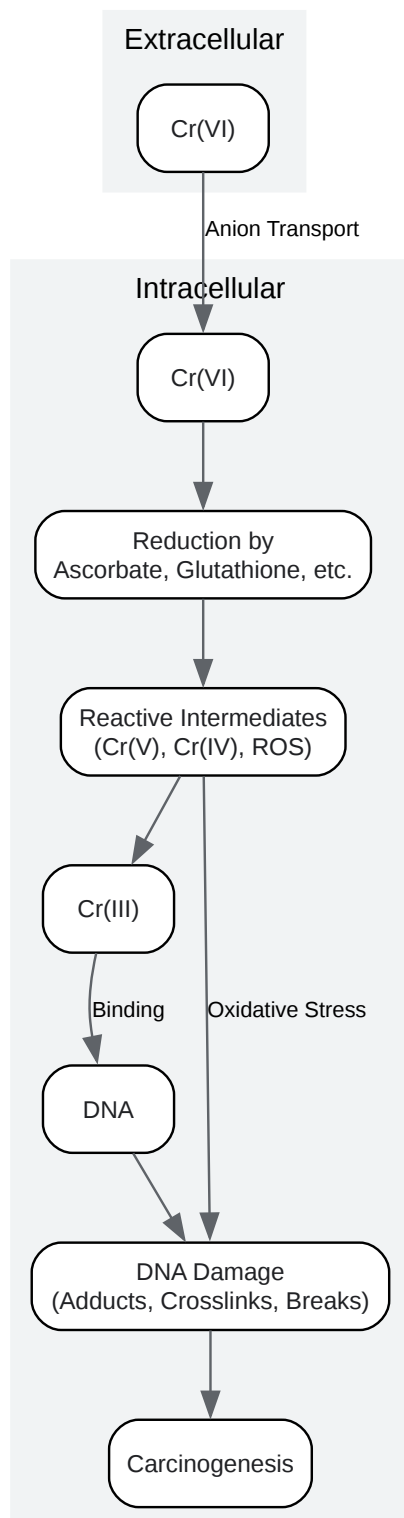
## Toxicological Profile: Genotoxic Mechanism of Hexavalent Chromium

Contrary to a classical signaling pathway involving receptor binding, the toxicity of hexavalent chromium is primarily attributed to its genotoxic effects.<sup>[1][10][11][12][13]</sup> The hexavalent form (Cr(VI)) is able to enter cells through anion transport channels. Once inside the cell, it is reduced to the trivalent form (Cr(III)). This intracellular reduction is a key step in its toxicity, as Cr(III) is the ultimate carcinogenic species that interacts with DNA.

The reduction of Cr(VI) to Cr(III) involves intermediate reactive species, such as Cr(V) and Cr(IV), and reactive oxygen species (ROS), which can also contribute to cellular damage. The resulting Cr(III) can then form stable complexes with macromolecules, including DNA, leading to the formation of DNA adducts, DNA-protein crosslinks, and strand breaks. This DNA damage can lead to mutations and chromosomal aberrations, which are critical events in carcinogenesis.

The following diagram illustrates the intracellular mechanism of hexavalent chromium genotoxicity.

## Intracellular Genotoxic Mechanism of Hexavalent Chromium



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Caption: Intracellular genotoxic mechanism of hexavalent chromium.

## Conclusion

"**Chromic acid, potassium zinc salt**" refers to a class of potassium zinc chromate compounds, widely known as Zinc Yellow. These materials have a complex chemistry with various formulations identified by different CAS numbers. Their primary application has been as corrosion-inhibiting pigments. The presence of hexavalent chromium imparts significant toxicological properties, primarily through a genotoxic mechanism involving intracellular reduction and subsequent DNA damage. The experimental protocols for their synthesis are based on precipitation reactions, and their analysis is focused on the quantification of hexavalent chromium. This guide provides a foundational understanding of these compounds for research and development professionals.

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